

Pharmacological Profile of 5-Methylethylone: An In-depth Technical Guide

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Compound of Interest

Compound Name: 5-Methylethylone

Cat. No.: B12718827

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Disclaimer: **5-Methylethylone** is a designer drug and a research chemical. Its pharmacological and toxicological properties in humans have not been extensively studied. This document is intended for research and informational purposes only and does not endorse or encourage the use of this substance.

Introduction

5-Methylethylone (5-methyl- β k-MDEA, 5ME) is a synthetic cathinone that belongs to the phenethylamine and amphetamine chemical classes.^{[1][2]} It is structurally related to ethylone and is considered a designer drug, having been sold online as a research chemical.^{[1][2]} Like other synthetic cathinones, it is presumed to have stimulant, empathogen, and psychedelic effects. However, there is a significant lack of comprehensive data on its specific pharmacological, metabolic, and toxicological profile.^{[1][2]} This guide aims to provide a detailed overview of the known and inferred pharmacological characteristics of **5-Methylethylone**, drawing from available data and studies on structurally similar compounds.

Chemical Properties

Property	Value	Source
IUPAC Name	2-(Ethylamino)-1-(7-methyl-1,3-benzodioxol-5-yl)propan-1-one	[3]
Chemical Formula	C13H17NO3	[3]
Molar Mass	235.28 g/mol	[3]
CAS Number	1364933-82-3	[4]

Pharmacodynamics: Mechanism of Action

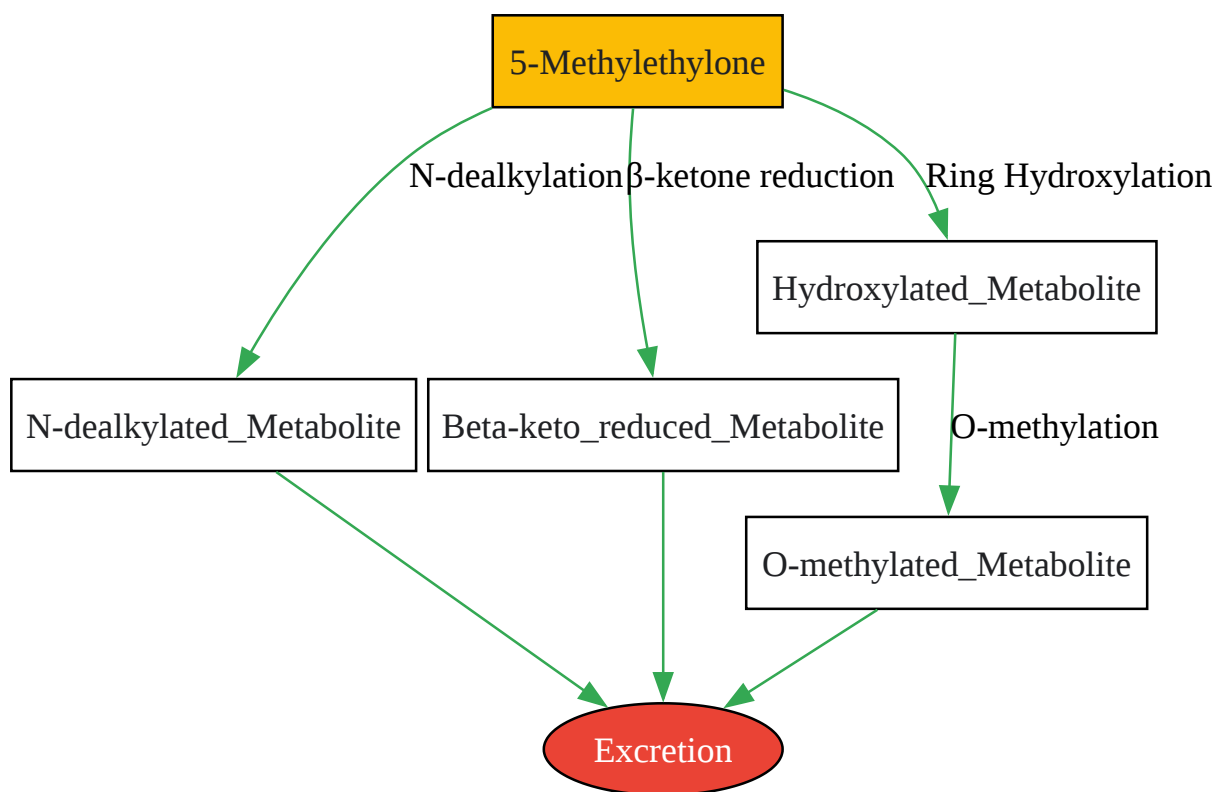
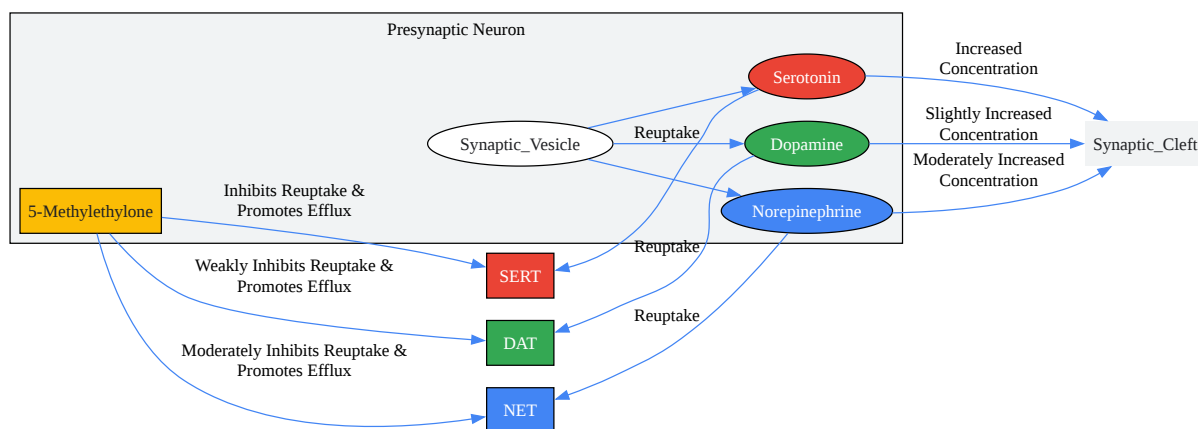
5-Methylethylone is presumed to act as a monoamine releasing agent, affecting the levels of serotonin (5-HT), dopamine (DA), and norepinephrine (NE) in the synaptic cleft.[2] This action is mediated through its interaction with the respective monoamine transporters: the serotonin transporter (SERT), the dopamine transporter (DAT), and the norepinephrine transporter (NET).

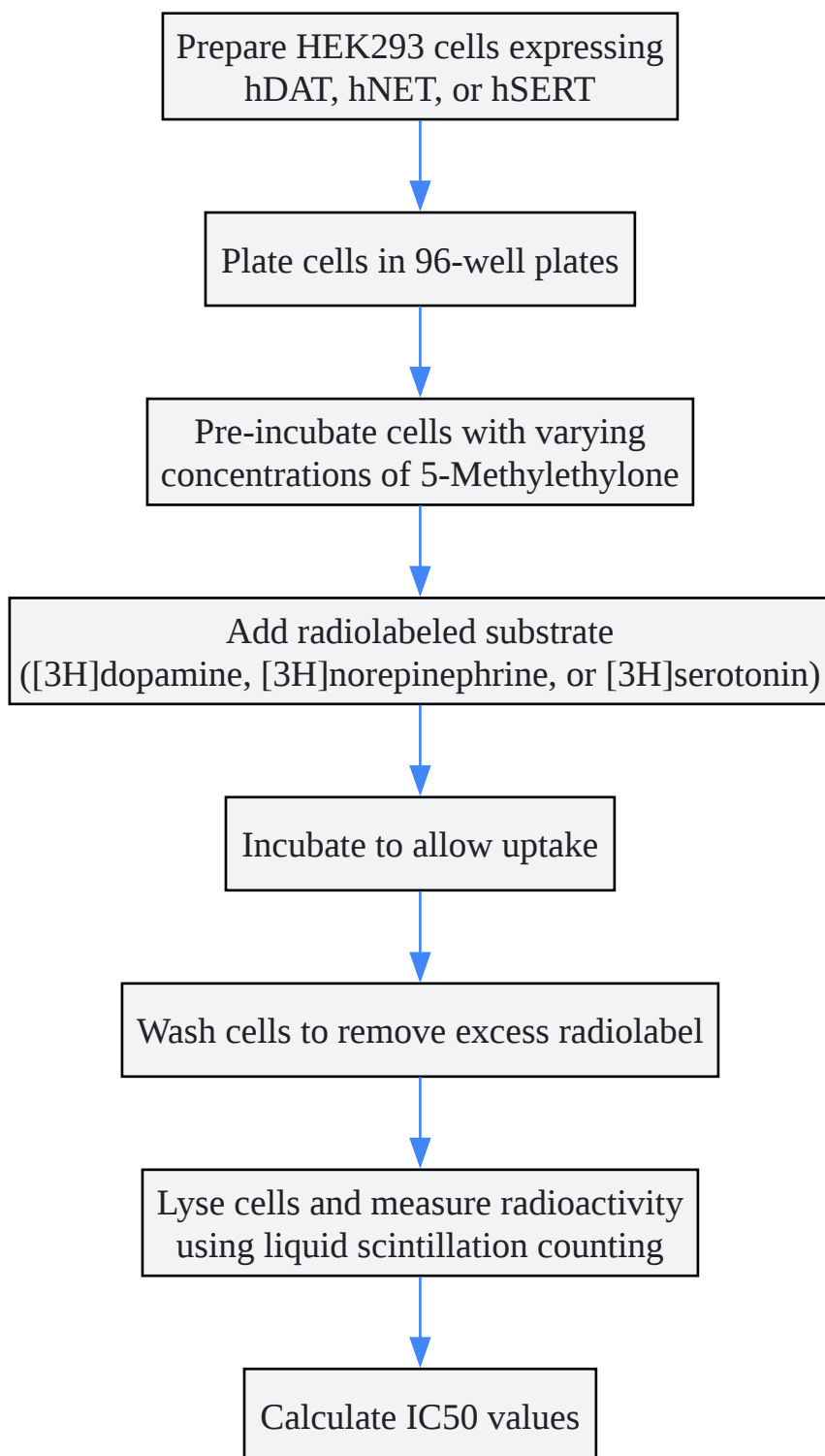
While direct binding affinity or uptake inhibition data (IC50 or Ki values) for **5-Methylethylone** are not readily available in published literature, we can infer its potential activity based on its structural analog, 5-Methyl-MDA. 5-Methyl-MDA is a selective serotonin releasing agent (SSRA).

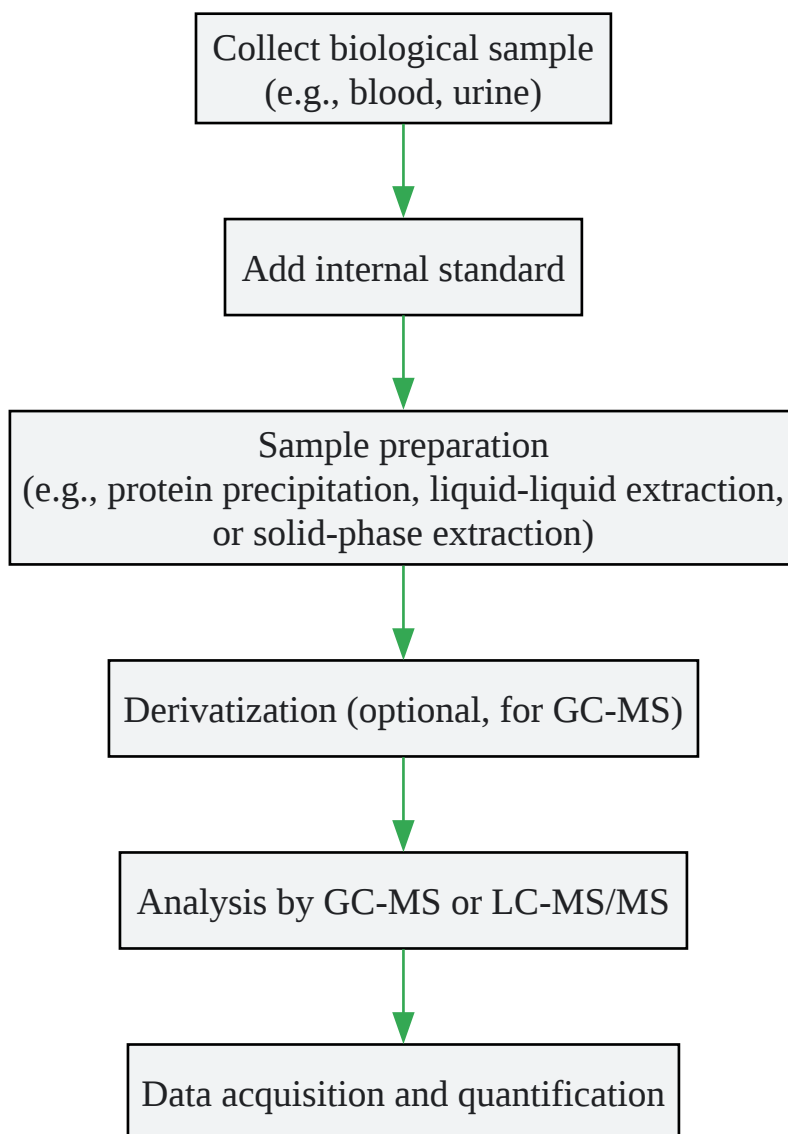
Inferred Monoamine Transporter Activity (based on 5-Methyl-MDA):

Transporter	IC50 (nM) for Release	Inferred Primary Action
SERT	107	Serotonin Release
DAT	11,600	Weak Dopamine Release
NET	1,494	Moderate Norepinephrine Release

This suggests that **5-Methylethylone** likely has a more pronounced effect on serotonin release compared to dopamine and norepinephrine, which would be consistent with its reported empathogenic effects.







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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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